

In-Depth Technical Guide: Hexyl 2-methylbutanoate (CAS 10032-15-2)

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Compound of Interest

Compound Name: Hexyl 2-methylbutanoate

Cat. No.: B161022

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Chemical Identification

IUPAC Name: **hexyl 2-methylbutanoate**[\[1\]](#)

CAS Number: 10032-15-2[\[1\]](#)[\[2\]](#)

Synonyms:

- Hexyl 2-methylbutyrate[\[1\]](#)
- Butanoic acid, 2-methyl-, hexyl ester[\[1\]](#)[\[2\]](#)
- Butyric acid, 2-methyl-, hexyl ester[\[1\]](#)
- 2-Methylbutanoic acid, n-hexyl ester[\[1\]](#)[\[2\]](#)
- n-Hexyl 2-methylbutyrate[\[2\]](#)
- FEMA 3499[\[1\]](#)

Physicochemical and Spectroscopic Data

The following tables summarize the key quantitative data for **Hexyl 2-methylbutanoate**.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₂ O ₂	[2][3]
Molecular Weight	186.29 g/mol	[1]
Density	0.857 g/mL at 25 °C	[3]
Boiling Point	217-219 °C	
105.0 °C at 30.00 mm Hg	[1]	
Refractive Index	n ₂₀ /D 1.419	
1.416-1.421	[1]	
Solubility	Insoluble in water; soluble in alcohol and most non-volatile oils.	[3]
Flash Point	84 °C (183.2 °F) - closed cup	
Appearance	Colorless liquid.	[3]
Odor	Strong, green, fruity, with apple and tropical nuances.	[4]

Spectroscopic Data	Type	Available Data	Reference
Mass Spectrometry	GC-MS	Data available, with major peaks at m/z 57, 103, 43, 85, and 41.	[1]
Nuclear Magnetic Resonance	¹ H NMR	Spectrum available.	[1][5]
¹³ C NMR	Spectrum available.	[1]	
Infrared Spectroscopy	FTIR	Spectra available.	[5]

Experimental Protocols

Synthesis: Fischer Esterification

Hexyl 2-methylbutanoate can be synthesized via the Fischer esterification of 2-methylbutanoic acid and hexan-1-ol, typically in the presence of an acid catalyst.

Materials:

- 2-Methylbutanoic acid
- Hexan-1-ol
- Concentrated sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Distillation apparatus
- Reflux condenser with Dean-Stark trap
- Separatory funnel

Procedure:

- In a round-bottom flask, combine equimolar amounts of 2-methylbutanoic acid and hexan-1-ol.
- Add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant mass).
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Assemble the flask with a Dean-Stark trap and a reflux condenser.
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.

- Continue the reaction until no more water is collected, indicating the reaction is complete.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and again with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude ester by fractional distillation under reduced pressure to obtain pure **Hexyl 2-methylbutanoate**.

Analytical Characterization: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general method for the analysis of **Hexyl 2-methylbutanoate**, adapted from a standard procedure for similar volatile esters.[\[6\]](#)

Instrumentation:

- Gas chromatograph with a split/splitless injector
- Mass spectrometer detector
- Capillary column (e.g., DB-5, HP-5MS)[\[7\]](#)

GC Conditions (Example):

- Column: DB-5, 30 m x 0.25 mm ID, 0.25 μ m film thickness[\[7\]](#)
- Carrier Gas: Helium
- Injector Temperature: 250 °C
- Oven Temperature Program:

- Initial temperature: 60 °C, hold for 2 minutes
- Ramp: 5 °C/min to 240 °C
- Hold at 240 °C for 5 minutes
- Injection Mode: Split (e.g., 50:1)

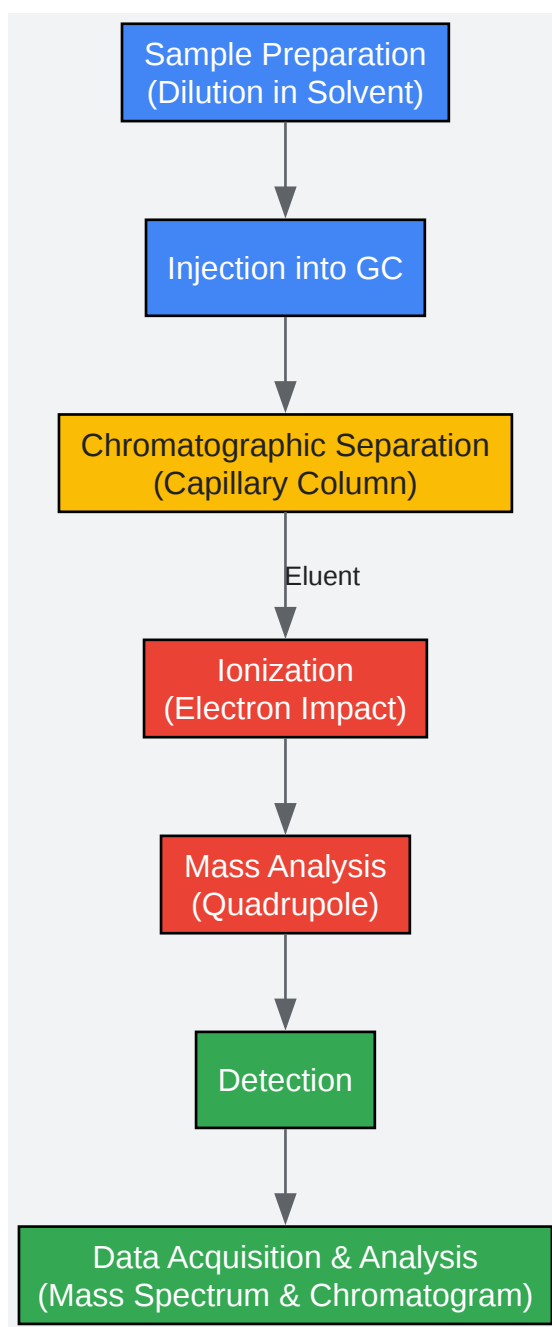
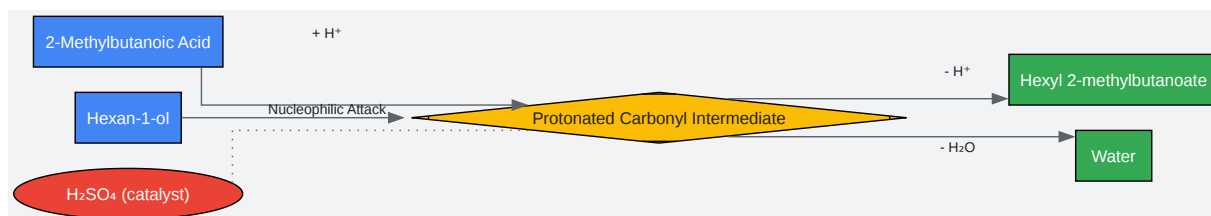
MS Conditions (Example):

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-400
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C

Procedure:

- Prepare a dilute solution of **Hexyl 2-methylbutanoate** in a suitable solvent (e.g., hexane or dichloromethane).
- Inject a 1 µL aliquot of the sample into the GC.
- Acquire the data using the specified GC-MS conditions.
- Identify the **Hexyl 2-methylbutanoate** peak based on its retention time and by comparing its mass spectrum to a reference library (e.g., NIST).[\[2\]](#)[\[8\]](#)

Diagrams



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